

Refining spray application parameters for consistent Chloroxuron herbicidal effects

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Compound of Interest

Compound Name: Chloroxuron

Cat. No.: B157110

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Technical Support Center: Optimizing Chloroxuron Application

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to ensure consistent and effective herbicidal effects with **Chloroxuron**.

Frequently Asked questions (FAQs)

Q1: What is the mode of action of **Chloroxuron**?

Chloroxuron is a selective, systemic herbicide belonging to the phenylurea class.^[1] Its primary mode of action is the inhibition of photosynthesis at photosystem II (PSII).^[1] By interfering with the electron transport chain, it blocks the plant's ability to produce energy, leading to growth inhibition and eventual death of susceptible weed species.^[1]

Q2: For which crops and weeds is **Chloroxuron** typically used?

Chloroxuron is used for the selective pre- and post-emergence control of annual broad-leaved weeds and some grasses.^[1] It has been historically used in crops such as soybeans, strawberries, onions, and carrots.^{[1][2]}

Q3: What is the recommended application timing for **Chloroxuron**?

For pre-emergence applications, **Chloroxuron** should be applied to the soil surface after planting but before weed and crop emergence.[2] For post-emergence applications, it is most effective when applied to young, actively growing weeds, typically before they reach 2 inches in height.[2]

Q4: What is the general application rate for **Chloroxuron**?

Application rates typically range from 1 to 4 pounds per acre (approximately 1.12 to 4.48 kg/ha).[2] For specific crops like soybeans, a rate of 1-1.5 lb/acre is often used, while for carrots and onions, the rate may be higher at 3-4 lb/acre.[2] For strawberries, a rate of 3.5-4.5 kg active ingredient per hectare (ai/ha) is recommended.[2] Always consult the product label for specific rates for your target crop and weed spectrum.

Q5: What is the recommended spray volume for **Chloroxuron** application?

A water carrier volume of 25 to 40 gallons per acre (GPA) is generally recommended for conventional spray equipment.[2] Adequate spray volume is crucial for achieving uniform coverage, especially in dense weed populations or crop canopies.[3]

Troubleshooting Guide

Issue 1: Inconsistent or Poor Weed Control

Possible Causes:

- **Incorrect Application Timing:** Applying **Chloroxuron** to weeds that are too mature or stressed can significantly reduce its efficacy.[4]
- **Environmental Conditions:**
 - **Rainfall:** Rain shortly after a post-emergence application can wash the herbicide off the leaf surface before it is adequately absorbed.[5]
 - **Temperature:** Low temperatures can slow down the metabolic processes of weeds, reducing the uptake and translocation of the herbicide.[6]
 - **Soil Moisture:** For pre-emergence applications, adequate soil moisture is required to activate the herbicide.[6]

- Improper Spray Solution Preparation:
 - Water Quality: Hard water or water with a high pH can negatively impact the stability and efficacy of the herbicide.[7]
 - Inadequate Agitation: **Chloroxuron** is available as a wettable powder (WP) which requires constant agitation in the spray tank to maintain a uniform suspension.[2]
- Weed Resistance: Continuous use of herbicides with the same mode of action can lead to the development of resistant weed populations.[7]

Solutions:

- Optimize Application Timing: Apply post-emergence treatments when weeds are small and actively growing. For pre-emergence applications, ensure the soil has adequate moisture for activation.
- Monitor Weather Conditions: Avoid spraying if rain is forecasted.[5] Apply during periods of moderate temperatures (ideally 65°F to 80°F) for optimal weed control.[6]
- Ensure Proper Spray Solution Preparation: Use clean water with a neutral or slightly acidic pH.[7] Maintain continuous agitation throughout the spraying process.[2]
- Implement a Resistance Management Program: Rotate herbicides with different modes of action and incorporate non-chemical weed control methods.[7][8]

Issue 2: Crop Injury

Possible Causes:

- Incorrect Application Rate: Exceeding the recommended application rate for a specific crop can lead to phytotoxicity.
- Spray Drift: Drift of **Chloroxuron** onto non-target, sensitive crops can cause significant injury.
- Application at Susceptible Crop Stage: Applying **Chloroxuron** during sensitive growth stages of the crop can result in injury.

- **Tank Mix Incompatibility:** Mixing **Chloroxuron** with certain other pesticides or adjuvants can sometimes enhance its phytotoxicity to the crop.

Solutions:

- **Calibrate Sprayer Accurately:** Ensure your sprayer is calibrated to deliver the correct application rate.[\[5\]](#)
- **Minimize Spray Drift:** Use drift-reducing nozzles, lower spray pressure, and avoid spraying in windy conditions (ideal wind speed is 3 to 10 mph).[\[5\]](#)[\[9\]](#)
- **Follow Label Recommendations for Crop Stage:** Adhere strictly to the recommended crop growth stages for application.
- **Conduct a Jar Test:** Before tank-mixing, perform a jar test to check for physical compatibility between **Chloroxuron** and other products.[\[10\]](#)

Data Presentation

Table 1: Recommended **Chloroxuron** Application Parameters

Parameter	Recommendation	Notes
Application Rate	1 - 4 lbs/acre (1.12 - 4.48 kg/ha)	Varies by crop and target weed. Consult product label.[2]
Soybeans: 1 - 1.5 lbs/acre		
Carrots & Onions: 3 - 4 lbs/acre		
Strawberries: 3.5 - 4.5 kg ai/ha		
Spray Volume	25 - 40 GPA (Gallons Per Acre)	Ensure thorough coverage.[2]
Nozzle Type	Flat-fan nozzles	Generally recommended for broadcast herbicide applications.[11]
Spray Pressure	30 - 40 PSI	Lower pressures can reduce drift.[6]
Adjuvants	Non-ionic surfactant or crop oil concentrate	May improve efficacy, especially for post-emergence applications.[12]

Table 2: Influence of Environmental Factors on **Chloroxuron** Efficacy

Factor	Optimal Conditions	Potential Issues & Mitigation
Temperature	65°F - 80°F (18°C - 27°C)	Low temperatures reduce uptake; high temperatures can increase crop injury. Avoid application during extreme temperatures.[6]
Rainfall	Rain-free period of at least 4-6 hours post-application	Rainfall soon after application can wash off the herbicide. Check the product label for the specific rainfast period.[5]
Wind Speed	3 - 10 mph	Wind speeds above 10 mph can cause significant spray drift.[9]
Soil Moisture	Moist soil for pre-emergence application	Dry soil can reduce the activation and efficacy of pre-emergence herbicides.[6]

Experimental Protocols

Protocol 1: Determining the Optimal Application Rate of Chloroxuron (Dose-Response Bioassay)

Objective: To determine the effective dose of **Chloroxuron** required to control a specific weed species.

Methodology:

- Plant Culture: Grow the target weed species in pots in a greenhouse or controlled environment chamber.
- Herbicide Application: At the 2-4 leaf stage, apply **Chloroxuron** at a range of doses (e.g., 0x, 0.25x, 0.5x, 1x, 2x, and 4x the recommended field rate) using a calibrated track sprayer.[13] Include an untreated control (0x).

- Data Collection:
 - Visually assess weed control (phytotoxicity) at 7, 14, and 21 days after treatment (DAT) on a scale of 0% (no injury) to 100% (plant death).
 - At 21 DAT, harvest the above-ground biomass, dry it in an oven at 70°C for 72 hours, and record the dry weight.[\[13\]](#)
- Data Analysis: Analyze the data using a dose-response model to calculate the GR₅₀ (the dose required to cause a 50% reduction in plant growth) and the ED₅₀ (the dose required to achieve 50% weed control).

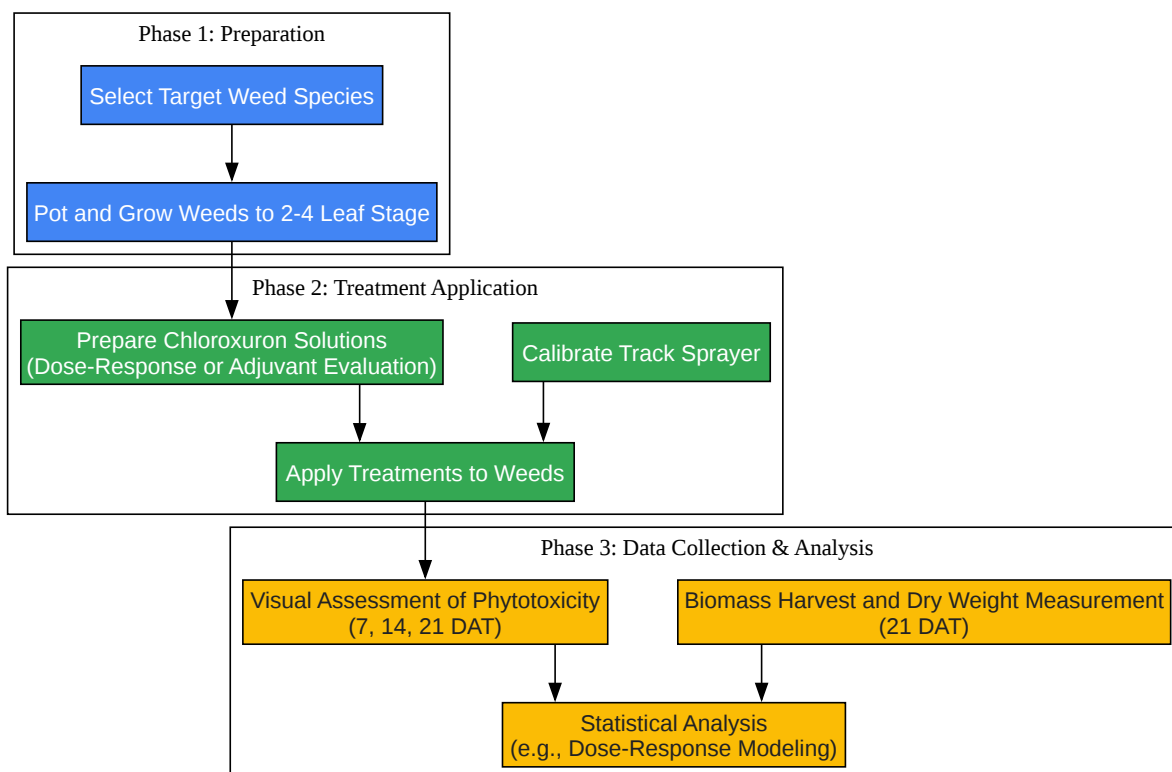
Protocol 2: Evaluating the Influence of Adjuvants on Chloroxuron Efficacy

Objective: To assess the effect of different adjuvants on the herbicidal activity of **Chloroxuron**.

Methodology:

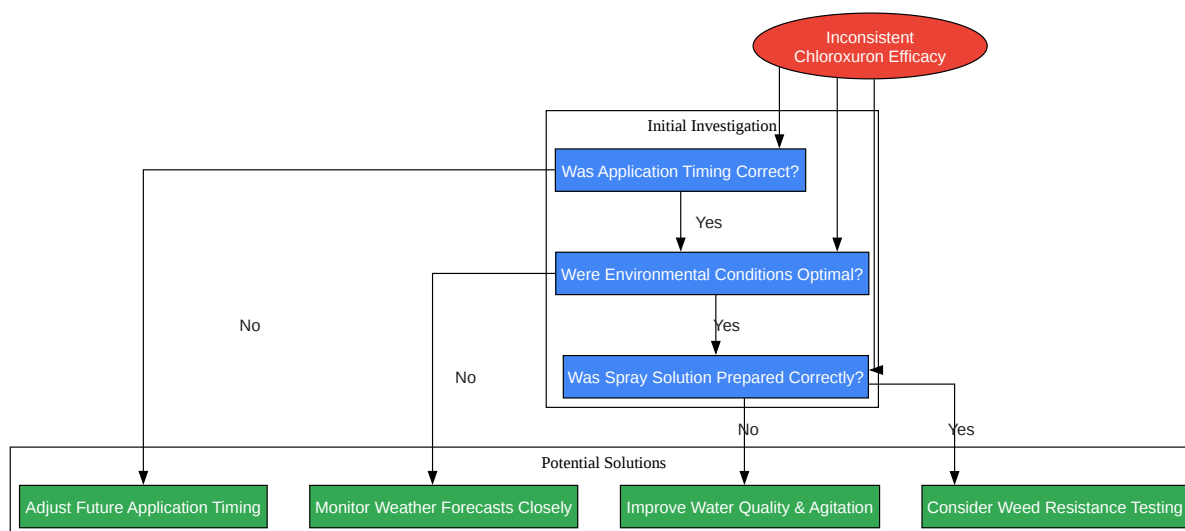
- Plant Culture: Grow the target weed species as described in Protocol 1.
- Treatment Preparation: Prepare spray solutions of **Chloroxuron** at a fixed rate (e.g., the 1x field rate) with and without the addition of different adjuvants (e.g., non-ionic surfactant, crop oil concentrate) at their recommended rates. Include a control treatment with **Chloroxuron** alone and an untreated control.
- Herbicide Application: Apply the treatments to the weeds at the 2-4 leaf stage using a calibrated track sprayer.
- Data Collection and Analysis: Collect and analyze the data as described in Protocol 1 to compare the efficacy of **Chloroxuron** with and without adjuvants.

Mandatory Visualization



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Caption: Experimental workflow for evaluating **Chloroxuron** efficacy.



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Caption: Troubleshooting logic for inconsistent **Chloroxuron** effects.

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